

# Technical Guide: Material Properties of Cured Palavit G

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## Compound of Interest

Compound Name: Palavit G

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This technical guide provides an in-depth overview of the known material properties of cured **Palavit G**, a self-curing modeling acrylic from Kulzer. The information is compiled from available technical documentation and scientific literature to assist researchers and professionals in understanding its characteristics for various laboratory applications.

## Composition and Curing

**Palavit G** is a two-component, self-curing modeling acrylic, consisting of a powder (polymer) and a liquid (monomer).[1][2][3] It is a methyl methacrylate-based cold-curing polymer.[3] The material is cadmium-free.[3] The curing process is a polymerization reaction that occurs at ambient temperature upon mixing the two components, with a curing time of approximately 10 minutes.[3]

## Physical Properties

Quantitative data on the physical properties of cured **Palavit G** is available from comparative studies of dental acrylic resins.

| Property         | Value                                      | Standard             |
|------------------|--|----------------------|
| Water Sorption   | $11.33 \pm 0.33 \text{ } \mu\text{g/mm}^3$ | ISO 4049             |
| Water Solubility | $-0.05 \pm 0.23 \text{ } \mu\text{g/mm}^3$ | ISO 4049             |
| Density          | $1.2 \text{ g/cm}^3$                       | Manufacturer Data[3] |

Table 1: Physical Properties of Cured **Palavit G**

## Mechanical Properties

Specific quantitative data for the flexural strength, modulus of elasticity, and Vickers hardness of cured **Palavit G** are not readily available in publicly accessible technical data sheets or peer-reviewed literature. However, a comparative study on experimental light-curing pattern resins noted that the Vickers hardness and flexural strength of all their experimental resins were lower than those of **Palavit G**, suggesting that **Palavit G** possesses robust mechanical properties in its class.[4][5]

## Thermal Properties

The fusion temperature of cured **Palavit G** is approximately 110°C (230°F).[3] The material is designed to burn without leaving a residue, a critical property for its application in casting techniques.[1][2][6]

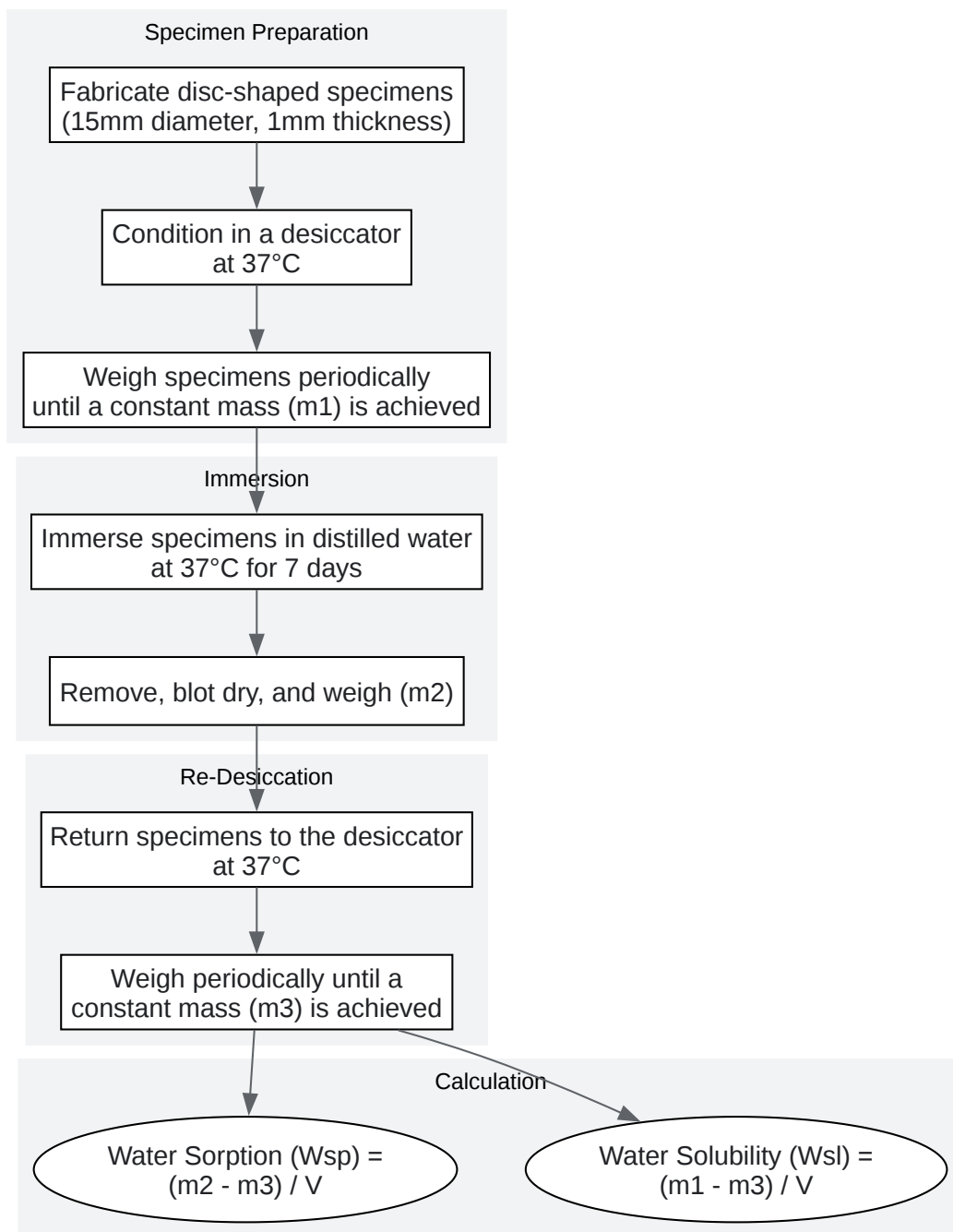
## Experimental Protocols

The following are detailed methodologies for key experiments relevant to the characterization of dental acrylic resins like **Palavit G**, based on internationally recognized standards.

### Water Sorption and Solubility (ISO 4049:2009)

This protocol outlines the standardized method for determining the water sorption and solubility of polymer-based dental materials.

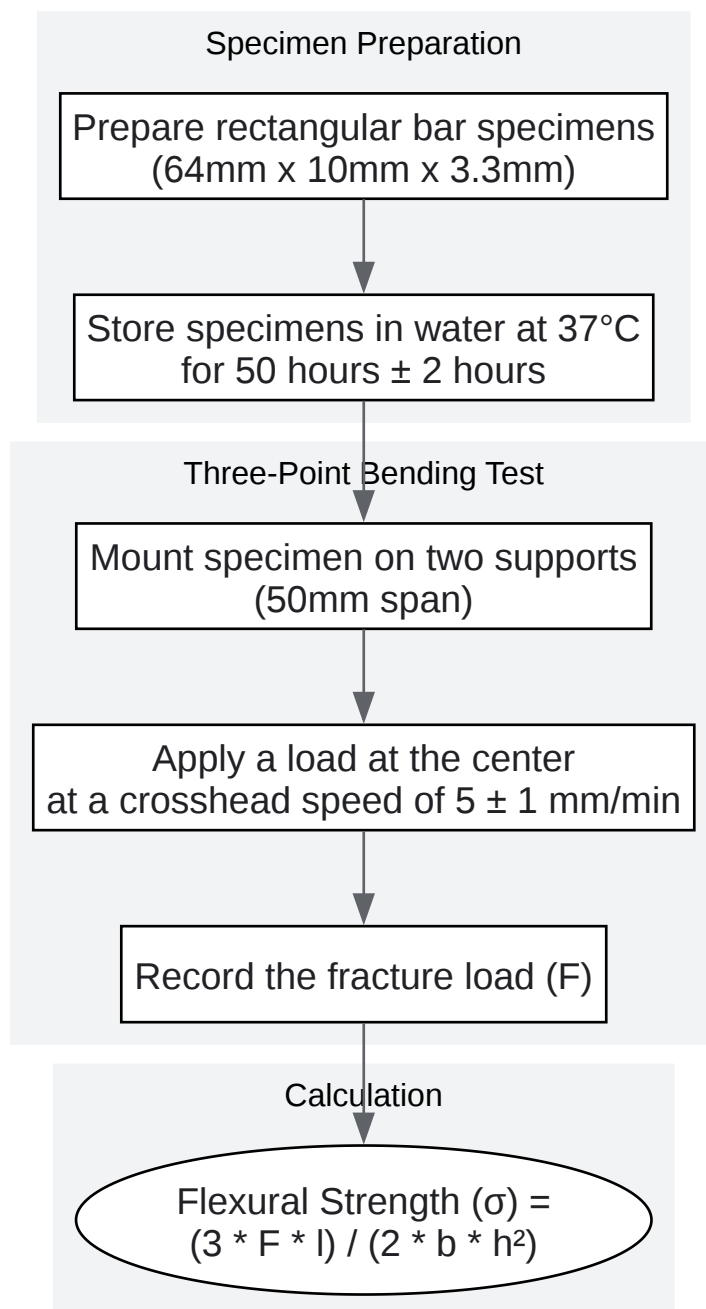
## Experimental Workflow for Water Sorption and Solubility (ISO 4049)

[Click to download full resolution via product page](#)*Workflow for ISO 4049 Water Sorption and Solubility Testing.*

## Flexural Strength (ISO 20795-1:2013)

This standard specifies the three-point bending test for determining the flexural strength of denture base polymers.

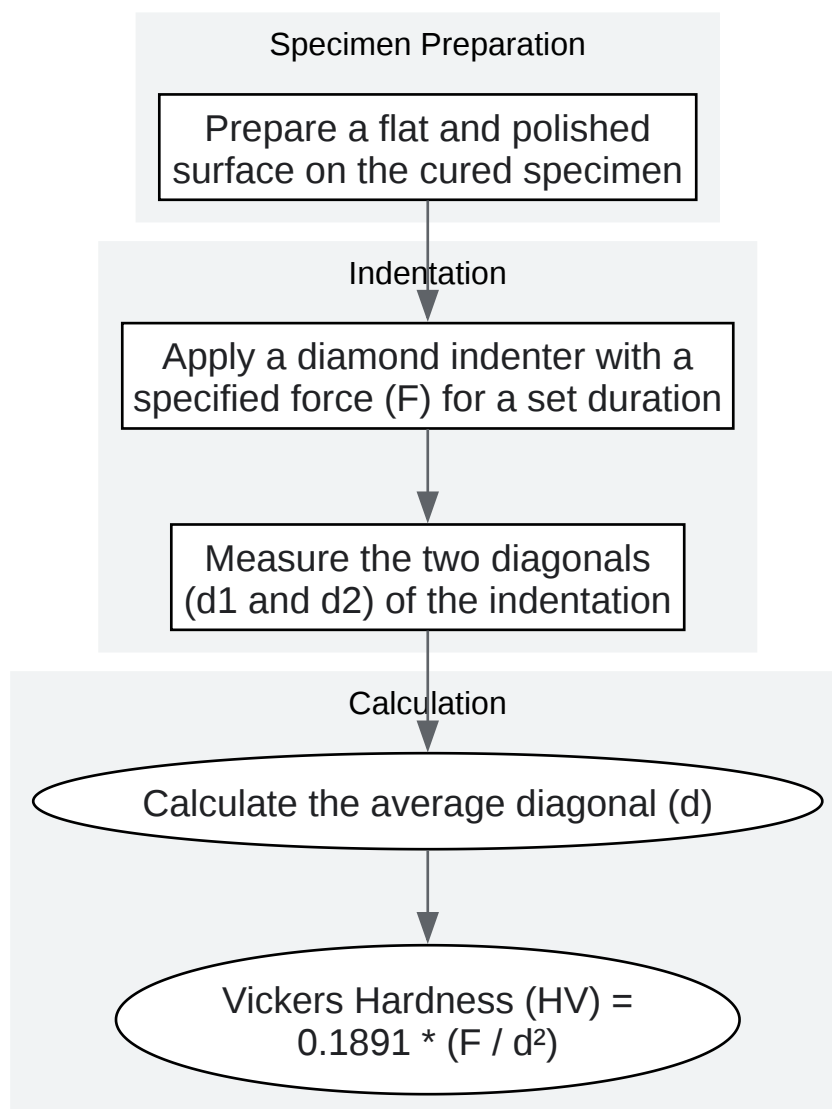
## Experimental Workflow for Flexural Strength (ISO 20795-1)

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## Vickers Hardness (ISO 6507-1:2005)

This protocol describes the standardized method for determining the Vickers hardness of materials.

### Experimental Workflow for Vickers Hardness (ISO 6507-1)



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*Workflow for ISO 6507-1 Vickers Hardness Testing.*

## Applications

**Palavit G** is primarily used in dental laboratories for the creation of models for casting techniques, such as crown and bridge frameworks.[1][3] Its key properties for this application are its stability, precision, and ability to burn out cleanly without leaving a residue.[1][2][6]

## Conclusion

Cured **Palavit G** exhibits physical properties, such as low water sorption and solubility, that are favorable for its intended use in creating accurate and stable models for dental casting. While specific quantitative data on its mechanical strength are not widely published, comparative studies suggest it is a robust material. The standardized testing protocols outlined in this guide provide a framework for any further quantitative analysis required for specific research or development applications.

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